

Personal protective equipment for handling (19R)-13-Deoxy-19-hydroxyenmein

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Compound of Interest

Compound Name: (19R)-13-Deoxy-19-hydroxyenmein

Cat. No.: B12370495

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Essential Safety and Handling Guide for (19R)-13-Deoxy-19-hydroxyenmein

This document provides crucial safety and logistical information for the handling and disposal of **(19R)-13-Deoxy-19-hydroxyenmein**, a diterpenoid alkaloid. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following guidance is based on the general properties of diterpenoid alkaloids and best practices for handling potent chemical compounds. Researchers, scientists, and drug development professionals should handle this substance with caution in a controlled laboratory setting.

Quantitative Data Summary

Due to the lack of specific toxicological and physical data for **(19R)-13-Deoxy-19-hydroxyenmein**, the following table provides general information for this class of compounds. A conservative approach to safety is strongly recommended.

Parameter	Value	Notes and Citations
Chemical Class	Diterpenoid Alkaloid	(19R)-13-Deoxy-19-hydroxyenmein is a complex diterpenoid alkaloid.[1][2]
CAS Number	16763-48-7	[3][4]
Molecular Formula	C20H26O6	[4][5]
Molecular Weight	362.42	[4]
Appearance	Solid (Presumed)	Based on the typical characteristics of similar compounds.[6]
Occupational Exposure Limit (OEL)	< 1 µg/m ³ (Assumed)	For highly potent compounds where no specific data is available, a conservative OEL is assumed.[6]
LD50 (Oral, Rat)	Data Not Available	Some diterpenoid alkaloids are known to be toxic.[7]
Primary Hazards	Potential for acute toxicity.	Diterpenoid alkaloids can exhibit a range of biological activities and potential toxicity. [1][2][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure when handling **(19R)-13-Deoxy-19-hydroxyenmein**. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles with a snug fit are essential to prevent eye contact. For tasks with a splash hazard, a face shield must be worn in addition to goggles.[6][8]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required. Given the unknown permeability of this specific compound, consider double-gloving. Gloves should be inspected before use and changed immediately if contaminated or compromised.[6][9]

- Respiratory Protection: In the absence of specific inhalation toxicity data, a respirator is recommended, especially when handling the compound as a powder or if aerosolization is possible. The type of respirator should be selected based on a risk assessment of the specific procedure.^{[6][8]}
- Protective Clothing: A lab coat or a chemical-resistant apron or coverall should be worn to protect the skin. Ensure clothing provides full coverage.^{[6][9]}
- Footwear: Closed-toe shoes are mandatory in any laboratory setting where hazardous chemicals are handled.^[6]

Operational and Disposal Plans

Handling Procedures

- Preparation: All work should be conducted in a designated area, such as a chemical fume hood or a glove box, to minimize inhalation exposure.^[6]
- Weighing: When weighing the powdered compound, use a containment balance or a balance within a ventilated enclosure to prevent the dispersal of dust.
- Solution Preparation: When preparing solutions, add the solid **(19R)-13-Deoxy-19-hydroxyenmein** to the solvent slowly to avoid splashing.^[6]
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.^[6]

Spill Procedures

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material such as vermiculite or sand.^[6]
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.^[6]

- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety (EHS) department.

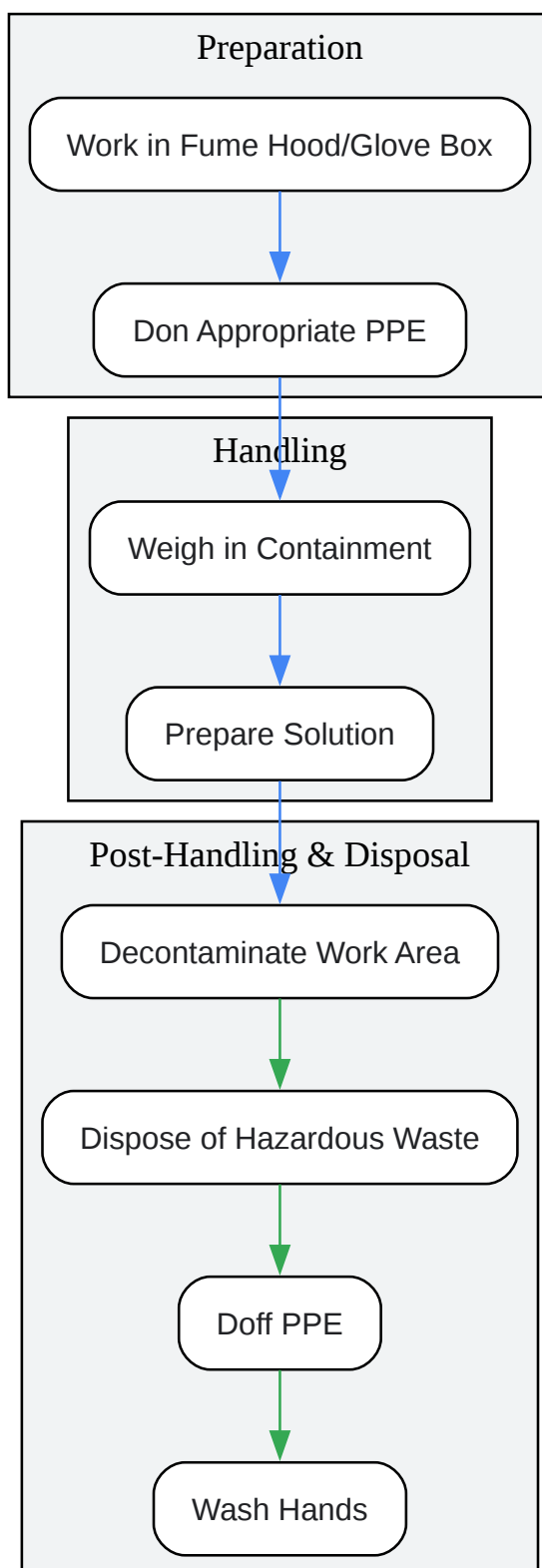
Disposal Plan

All waste containing **(19R)-13-Deoxy-19-hydroxyenmein**, including contaminated PPE and absorbent materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in regular trash.

Experimental Protocols

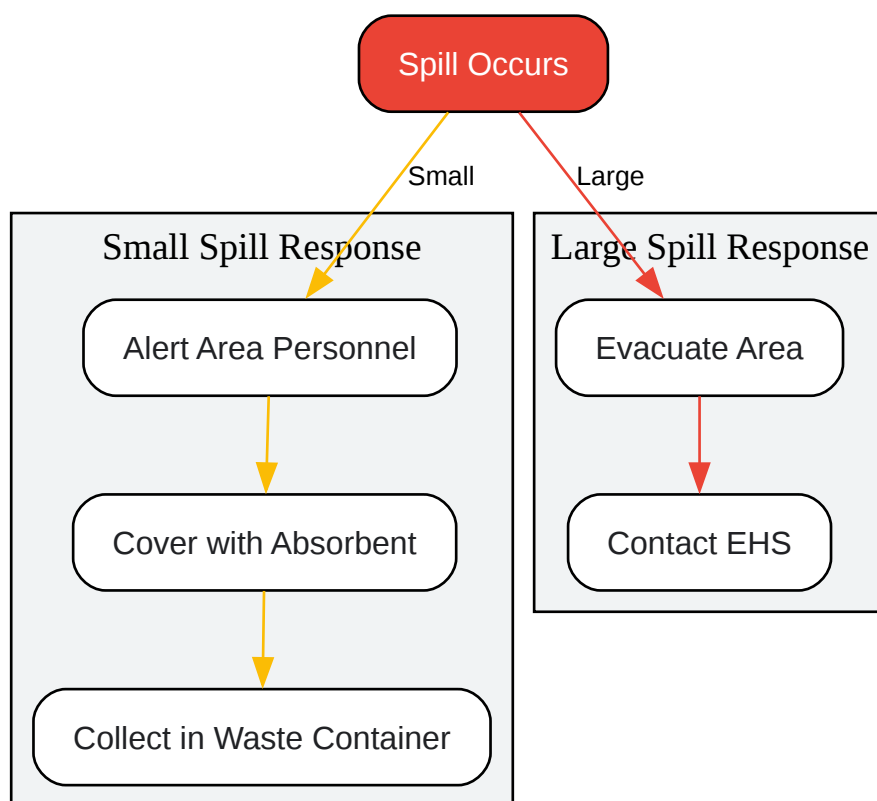
While specific experimental protocols for **(19R)-13-Deoxy-19-hydroxyenmein** are not readily available, a general protocol for the preparative isolation of similar diterpenoid alkaloids involves pH-zone-refining counter-current chromatography.^{[10][11]} This technique is effective for separating alkaloids with similar structures and properties.^[10] The process typically involves dissolving the crude extract in a two-phase solvent system and using an acid in the lower phase and a base in the upper phase to achieve separation.^[11]

Visualizations



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Caption: Safe handling workflow for **(19R)-13-Deoxy-19-hydroxyenmein**.



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Caption: Spill response plan for **(19R)-13-Deoxy-19-hydroxyenmein**.

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